

A Comprehensive Technical Guide to the Solubility of 4-Ethoxycarbonylbenzoate in Organic Solvents

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Compound of Interest

Compound Name: 4-Ethoxycarbonylbenzoate

Cat. No.: B15373282

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility of **4-ethoxycarbonylbenzoate**, a compound commonly known as ethylparaben, in a range of organic solvents. Understanding the solubility of this widely used preservative is critical for formulation development, purification processes, and ensuring product stability in the pharmaceutical and cosmetic industries. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and visual representations of experimental workflows and influencing factors.

Core Technical Data: Solubility of 4-Ethoxycarbonylbenzoate

The solubility of **4-ethoxycarbonylbenzoate** varies significantly across different organic solvents, a reflection of the interplay between solute and solvent polarities, hydrogen bonding capabilities, and temperature. The following table summarizes the available quantitative solubility data.

Solvent	Temperature (°C)	Solubility (g/100g of Solvent)
Methanol	25	115[1]
Ethanol	25	70[1]
Acetone	25	84[1]
Ether	25	43[1]
Propylene Glycol	25	25[1]
Benzene	25	1.65[1]
Peanut Oil	25	1[1]
Carbon Tetrachloride	25	0.9[1]

Qualitative Solubility Information:

- Chloroform: Slightly soluble[2]
- Carbon Disulfide: Slightly soluble[2]
- Petroleum Ether: Slightly soluble[2]
- Glycerol: Slightly soluble[2]

Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental experimental procedure in chemical and pharmaceutical sciences. The "shake-flask" method is a widely recognized and recommended technique for establishing equilibrium solubility.[3] Below are detailed methodologies for determining the solubility of **4-ethoxycarbonylbenzoate**.

Gravimetric Shake-Flask Method

This method is a reliable and straightforward approach to determine the equilibrium solubility of a solid in a solvent.

Materials and Equipment:

- **4-Ethoxycarbonylbenzoate** (analytical grade)
- Selected organic solvent (HPLC grade)
- Conical flasks or vials with stoppers
- Orbital shaker with temperature control
- Analytical balance
- Evaporating dish
- Drying oven
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Pipettes

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **4-ethoxycarbonylbenzoate** to a known volume of the selected organic solvent in a conical flask. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in an orbital shaker set to a constant temperature (e.g., 25 °C) and agitate for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.^[4] The time to reach equilibrium should be established through preliminary experiments by taking measurements at different time points until the concentration of the solute in the solution becomes constant.^[5]
- Sample Withdrawal and Filtration:

- Once equilibrium is achieved, cease agitation and allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant using a pipette.
- Immediately filter the withdrawn sample using a syringe filter compatible with the organic solvent to remove any undissolved particles.
- Gravimetric Analysis:
 - Accurately weigh a clean, dry evaporating dish.
 - Transfer the filtered saturated solution into the pre-weighed evaporating dish.
 - Carefully evaporate the solvent under a fume hood or in a controlled environment.
 - Once the solvent has evaporated, place the evaporating dish containing the solid residue in a drying oven at a temperature below the melting point of **4-ethoxycarbonylbenzoate** (115-118 °C) until a constant weight is achieved.
 - Reweigh the evaporating dish with the dry solute.
- Calculation of Solubility:
 - The mass of the dissolved **4-ethoxycarbonylbenzoate** is the difference between the final weight of the dish with the residue and the initial weight of the empty dish.
 - The mass of the solvent is the difference between the weight of the solution transferred and the mass of the dissolved solute.
 - Solubility is then expressed as grams of solute per 100 grams of solvent.

UV/Vis Spectrophotometric Method

This method is an alternative to the gravimetric method and is particularly useful for solutes that have a strong chromophore, like **4-ethoxycarbonylbenzoate**, which exhibits a UV absorbance maximum around 259 nm.^[2]

Materials and Equipment:

- All materials and equipment from the Gravimetric Shake-Flask Method
- UV/Vis Spectrophotometer
- Quartz cuvettes
- Volumetric flasks

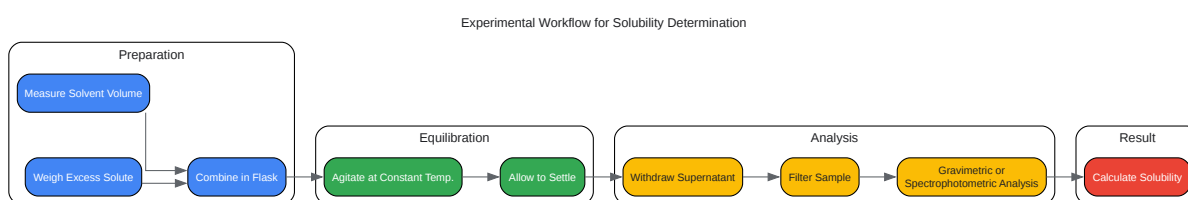
Procedure:

- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a series of standard solutions of **4-ethoxycarbonylbenzoate** of known concentrations in the chosen organic solvent.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}).
 - Plot a calibration curve of absorbance versus concentration.
- Preparation of Saturated Solution and Sampling:
 - Follow steps 1 and 2 of the Gravimetric Shake-Flask Method to prepare a saturated solution and obtain a filtered sample of the supernatant.
- Spectrophotometric Analysis:
 - Accurately dilute the filtered saturated solution with the same organic solvent to a concentration that falls within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at the λ_{max} .
- Calculation of Solubility:
 - Use the equation of the calibration curve to determine the concentration of **4-ethoxycarbonylbenzoate** in the diluted sample.

- Calculate the concentration in the original saturated solution by accounting for the dilution factor.
- Convert the concentration to the desired units (e.g., g/100g of solvent).

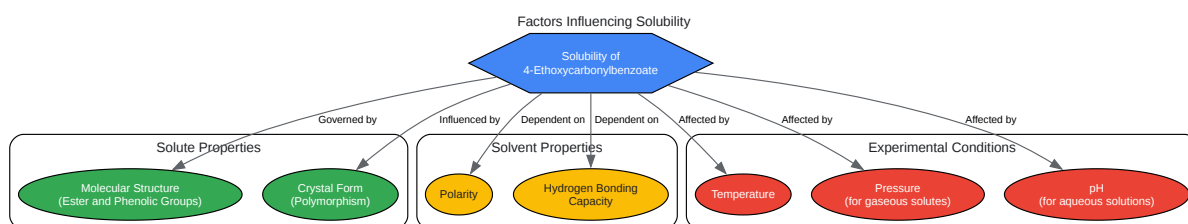
Visualizing Experimental and Logical Frameworks

To further clarify the processes and factors discussed, the following diagrams are provided.



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Caption: Workflow for determining the solubility of **4-ethoxycarbonylbenzoate**.



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Caption: Key factors that influence the solubility of **4-ethoxycarbonylbenzoate**.

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